

A Technical Guide to the Solubility of 1-Naphthalenemethanol in Organic Solvents

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Compound of Interest

Compound Name: 1-Naphthalenemethanol

Cat. No.: B1198782

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **1-naphthalenemethanol** in organic solvents. Recognizing the limited availability of comprehensive quantitative data in publicly accessible literature, this document focuses on providing a robust framework for the experimental determination of its solubility. The guide includes the known solubility data, detailed experimental protocols based on the highly reliable shake-flask method, and logical workflow diagrams to assist researchers in their laboratory work.

Solubility Data of 1-Naphthalenemethanol

The solubility of **1-naphthalenemethanol** is a critical parameter for its application in organic synthesis, pharmaceutical formulation, and other research areas. While it is generally known to be soluble in various organic solvents, precise quantitative data is scarce. This section summarizes the available qualitative and quantitative solubility information for **1-naphthalenemethanol**.

Table 1: Quantitative and Qualitative Solubility of **1-Naphthalenemethanol** in Various Solvents

Solvent	Chemical Class	Quantitative Solubility	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Sulfoxide	100 mg/mL (ultrasonication may be needed)	-
Methanol	Alcohol	No data available	Soluble
Ethanol	Alcohol	No data available	Soluble
Diethyl Ether	Ether	No data available	Soluble
Water	-	No data available	Insoluble

Note: The lack of extensive quantitative data highlights the necessity for experimental determination of **1-naphthalenemethanol**'s solubility in other common organic solvents to support various research and development needs.

Experimental Determination of Solubility

The most reliable and widely recognized method for determining the thermodynamic solubility of a solid in a liquid is the shake-flask method. This technique involves creating a saturated solution by agitating an excess of the solid compound in the solvent for a prolonged period until equilibrium is reached. The concentration of the dissolved solute is then measured in the filtered supernatant.

Detailed Experimental Protocol: Shake-Flask Method

This protocol outlines a general procedure for determining the solubility of **1-naphthalenemethanol** in an organic solvent of interest.

1. Materials and Equipment:

- **1-Naphthalenemethanol** (solid, high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps

- Orbital shaker or thermomixer
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